

Application Notes and Protocols for Utilizing Malonylsemialdehyde-CoA in Reconstituted Metabolic Pathways

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Compound of Interest

Compound Name: Malonylsemialdehyde-CoA

Cat. No.: B15546582

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Introduction

Malonylsemialdehyde-CoA is a key intermediate in specialized metabolic pathways, most notably the 3-hydroxypropionate (3-HP) bicycle and the 3-hydroxypropionate/4-hydroxybutyrate cycle, which are central to autotrophic carbon fixation in certain microorganisms.^{[1][2]} The ability to harness and manipulate pathways involving this intermediate opens avenues for the biotechnological production of valuable chemicals and provides a platform for studying novel enzyme mechanisms. These application notes provide detailed protocols for the enzymatic synthesis of **Malonylsemialdehyde-CoA** and its utilization in reconstituted metabolic pathways, offering a valuable tool for metabolic engineering and drug discovery.

Core Concepts

Malonylsemialdehyde-CoA is enzymatically synthesized from malonyl-CoA through the action of malonyl-CoA reductase (MCR).^{[1][3][4]} This enzyme, particularly the bifunctional version found in organisms like *Chloroflexus aurantiacus*, first reduces malonyl-CoA to **malonylsemialdehyde-CoA** and then subsequently reduces the semialdehyde to 3-hydroxypropionate.^{[1][5][6]} Understanding the kinetics and optimal conditions for MCR is crucial for controlling the flux through these pathways.

Due to its reactive aldehyde group, **Malonylsemialdehyde-CoA** is a transient intermediate and is typically generated in situ for immediate use in downstream enzymatic reactions within a reconstituted system. Direct synthesis and purification are challenging due to its instability.

Data Presentation: Enzyme Kinetics

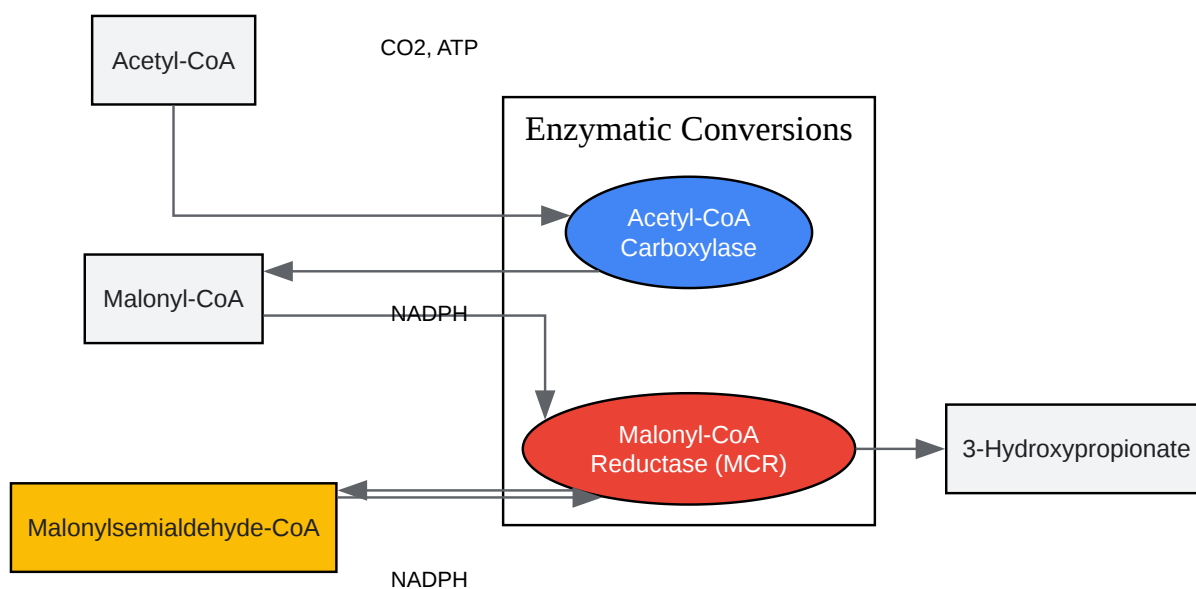
The following table summarizes key kinetic parameters for enzymes involved in the production and conversion of **Malonylsemialdehyde-CoA**. This data is essential for designing and modeling reconstituted metabolic pathways.

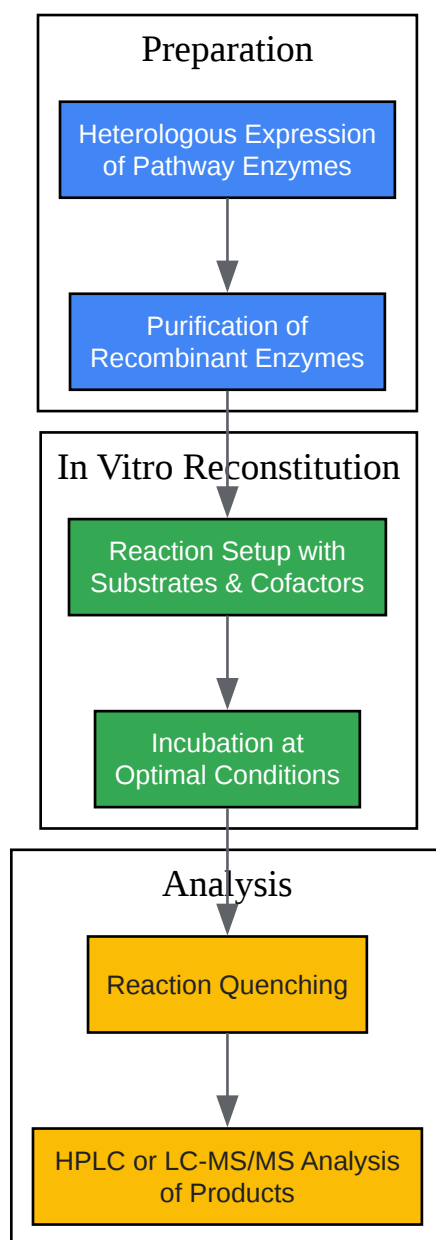
Enzyme	Organism	Substrate(s)	Apparent K _m	Specific Activity / V _{max}	Optimal pH	Optimal Temperature (°C)	Reference(s)
Malonyl-CoA Reductase (MCR)	Chloroflexus aurantiacus	Malonyl-CoA	30 μM	0.08 μmol/min/mg	7.8	55	[3][4]
NADPH	25 μM	[3][4]					
Malonyl-CoA Reductase (MCR)	Metallosphaera sedula	Malonyl-CoA	40 μM	44 μmol/min/mg	7.2	65	
NADPH	25 μM						
Malonyl-CoA Reductase (MCR-C fragment)	Chloroflexus aurantiacus	Malonyl-CoA	-	0.99 mmol/min/μmol protein	~7.5-8.0	~57-62	[5]
3-Hydroxypropionate Dehydrogenase (HpDH)	Pseudomonas denitrificans	3-Hydroxypropionate	-	-	-	-	[7]
NAD ⁺	-	-					

Signaling Pathways and Experimental Workflows

Metabolic Pathway: 3-Hydroxypropionate Bicycle (Initial Steps)

The following diagram illustrates the initial steps of the 3-hydroxypropionate bicycle, focusing on the generation and conversion of **Malonylsemialdehyde-CoA**.





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References

- 1. Evaluation of 3-hydroxypropionate biosynthesis in vitro by partial introduction of the 3-hydroxypropionate/4-hydroxybutyrate cycle from Metallosphaera sedula - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Enzymic synthesis and reduction of malonyl semialdehyde-coenzyme A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. journals.asm.org [journals.asm.org]
- 4. pstorage-accs-6854636.s3.amazonaws.com [pstorage-accs-6854636.s3.amazonaws.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Identifying the missing steps of the autotrophic 3-hydroxypropionate CO₂ fixation cycle in Chloroflexus aurantiacus - PMC [pmc.ncbi.nlm.nih.gov]
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